

Technical Guide: Physicochemical Properties of 3-Methyl-3-heptanol

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Compound of Interest

Compound Name: 3-Methyl-3-heptanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-Methyl-3-heptanol**, specifically its boiling point and density. The information is supplemented with detailed experimental protocols for the determination of these properties, ensuring reproducibility and accuracy in a laboratory setting.

Core Physicochemical Data

The boiling point and density of **3-Methyl-3-heptanol** are critical parameters for its application as a solvent or chemical intermediate. A summary of reported values is presented below. Variations in boiling point can be attributed to differences in atmospheric pressure during measurement.

Property	Value	Conditions
Boiling Point	162.00 to 164.00 °C	@ 760.00 mm Hg[1]
165.5 °C	@ 760 mmHg[2]	
161 °C	Not specified	
151.40 °C	Not specified[3]	
64 °C	@ 15.8 mmHg[4][5]	
Density	0.821 g/cm ³	Not specified[3]
0.823 g/cm ³	Not specified[2]	
0.825 g/cm ³	Not specified[6]	
0.83 g/cm ³	Specific Gravity (20/20)[4][5]	

Experimental Protocols

Accurate determination of boiling point and density is fundamental to chemical characterization. The following sections detail standard methodologies for these measurements.

Determination of Boiling Point (Siwoloboff Method)

The Siwoloboff method is a common and reliable technique for determining the boiling point of small quantities of a liquid.[1]

Principle: A small sample of the liquid is heated in a tube containing an inverted capillary. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and at which the liquid is drawn back into the capillary upon cooling, is recorded as the boiling point.[1][6] This is the temperature where the vapor pressure of the liquid equals the applied atmospheric pressure.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or hot plate)

Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **3-Methyl-3-heptanol** to the small test tube.
- **Capillary Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly into the Thiele tube containing heating oil, making sure the sample is below the oil level.
- **Observation:** Gently heat the side arm of the Thiele tube. Observe the capillary. Initially, trapped air will be expelled. As the temperature approaches the boiling point, a rapid and continuous stream of vapor bubbles will emerge from the open end of the capillary tube.
- **Measurement:** Stop heating once a steady stream of bubbles is observed. The boiling point is the temperature recorded when the bubbling ceases and the liquid is drawn up into the capillary tube.^[7]

Determination of Density (Pycnometer Method)

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.^{[2][8]}

Principle: The density is calculated from the mass of the liquid that completely fills a specific, known volume of a glass flask (the pycnometer). The volume of the pycnometer is first calibrated using a liquid of known density, such as distilled water.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary hole[2][8]
- Analytical balance (accurate to at least 0.001 g)
- Distilled water (for calibration)
- Thermostatic bath (to maintain constant temperature)
- Pasteur pipet

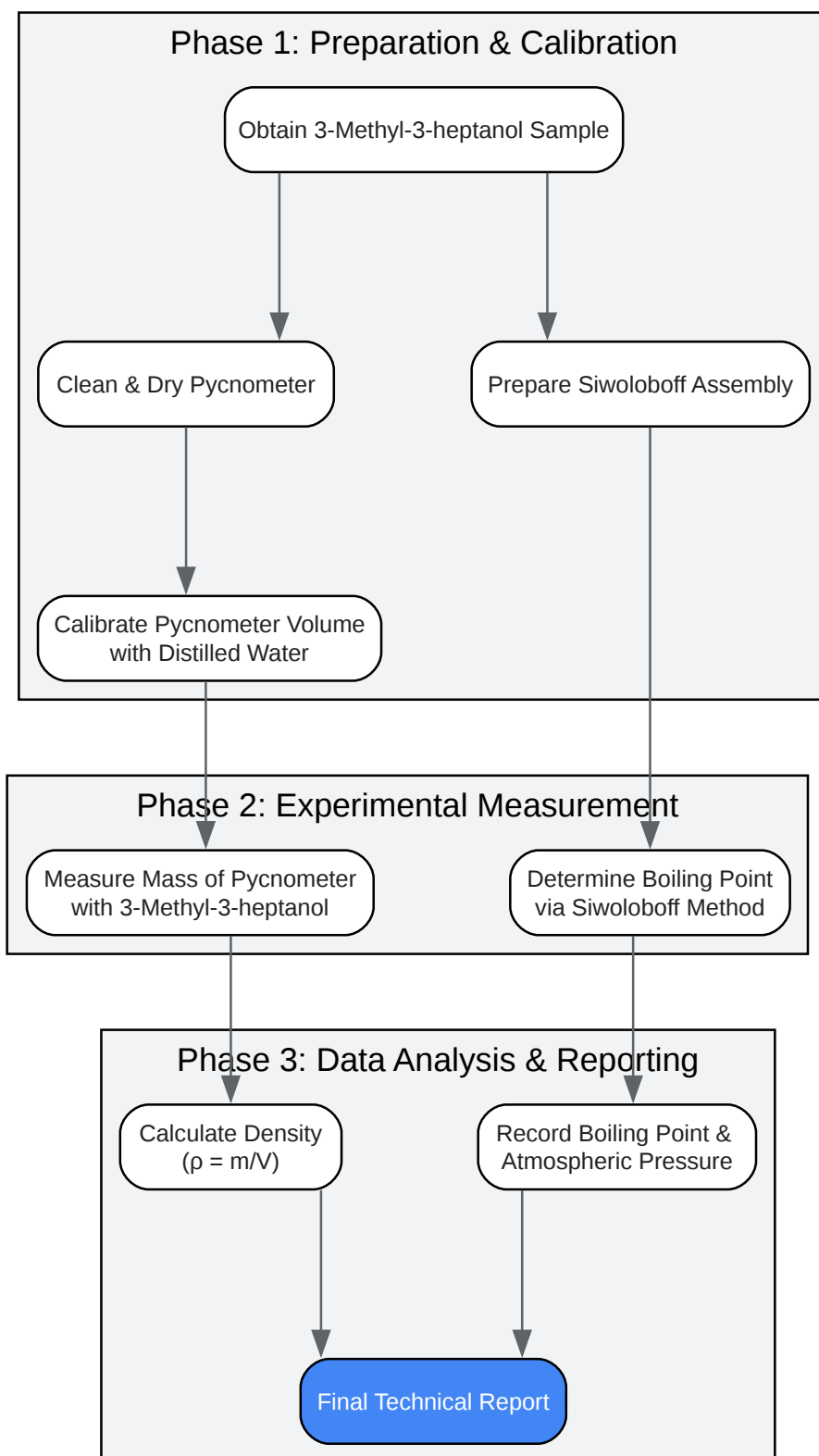
Procedure:

- Calibration of Pycnometer Volume:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on the analytical balance (mass m_0).
 - Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper; excess water will exit through the capillary.
 - Place the filled pycnometer in a thermostatic bath at a constant temperature (e.g., 20 °C) until it reaches thermal equilibrium.
 - Carefully dry the outside of the pycnometer and weigh it (mass m_1).
 - Calculate the mass of the water ($m_{\text{water}} = m_1 - m_0$).
 - Determine the volume of the pycnometer (V) using the known density of water (ρ_{water}) at the measured temperature: $V = m_{\text{water}} / \rho_{\text{water}}$.
- Measurement of **3-Methyl-3-heptanol** Density:
 - Empty and dry the calibrated pycnometer.
 - Fill the pycnometer with **3-Methyl-3-heptanol**.

- Thermostat and dry the exterior as done with the water calibration.
- Weigh the pycnometer filled with the sample liquid (mass m_2).
- Calculate the mass of the sample liquid ($m_{\text{sample}} = m_2 - m_0$).
- Calculation of Density:
 - Calculate the density of **3-Methyl-3-heptanol** (ρ_{sample}) using the formula: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Workflow Visualization

The logical flow for the experimental determination of the physical properties of **3-Methyl-3-heptanol** is outlined in the diagram below. This workflow ensures a systematic approach, starting from sample preparation to final data analysis and reporting.



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Caption: Workflow for Physicochemical Property Determination.

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